

# An In-depth Technical Guide to the Molecular Structure of Sodium Propanolate

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## Compound of Interest

Compound Name: *Sodium propanolate*

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This technical guide provides a comprehensive overview of the molecular structure of **sodium propanolate**, a reactive alkoxide used in various chemical synthesis applications. The document focuses on its two isomers, sodium n-propanolate and sodium isopropoxide, detailing their structural properties, characterization data, and the experimental methods used for their elucidation.

## Sodium n-Propanolate (Sodium propan-1-olate)

Sodium n-propanolate is the sodium salt of 1-propanol. It is a strong base and a competent nucleophile, frequently utilized as a catalyst and reagent in organic synthesis.[\[1\]](#)

## General Properties

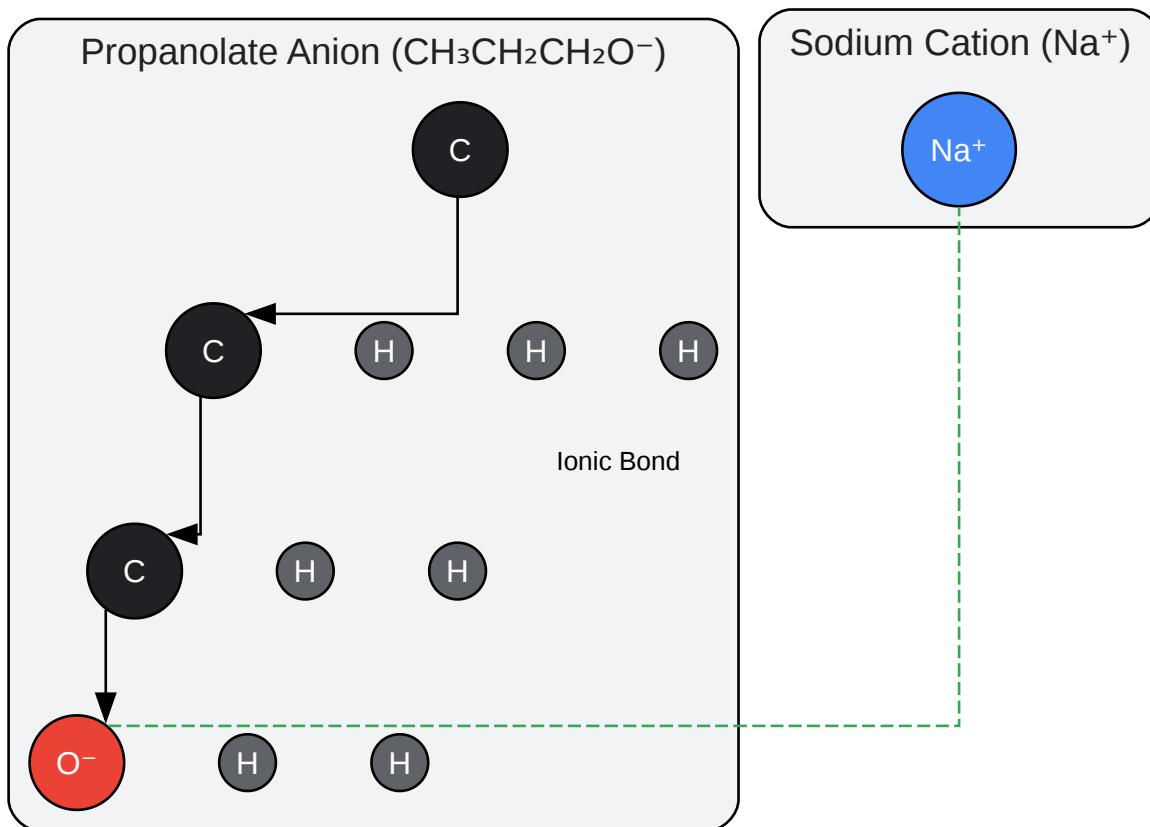
The fundamental properties of sodium n-propanolate are summarized below.

Property	Value	Reference(s)
IUPAC Name	sodium;propan-1-olate	<a href="#">[1]</a>
Synonyms	Sodium n-propoxide, Sodium propoxide	<a href="#">[2]</a>
CAS Number	6819-41-6	<a href="#">[3]</a>
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NaO	<a href="#">[3]</a>
Molecular Weight	82.08 g/mol	<a href="#">[3]</a>
Appearance	White to off-white solid/powder	<a href="#">[4]</a>

## Molecular and Electronic Structure

Sodium n-propanolate is an ionic compound consisting of a sodium cation (Na<sup>+</sup>) and a propanolate anion (CH<sub>3</sub>CH<sub>2</sub>CH<sub>2</sub>O<sup>-</sup>). The negative charge is localized on the highly electronegative oxygen atom. The propyl group is a flexible alkyl chain.

## Molecular Structure of Sodium n-Propanolate

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**Fig. 1:** Ionic interaction in sodium n-propanolate.

## Solid-State Crystal Structure

The definitive method for elucidating the solid-state structure of crystalline materials like sodium n-propanolate is X-ray diffraction (XRD).<sup>[3]</sup> Foundational research has determined that sodium n-propanolate crystallizes in a tetragonal system, a common structure for normal-chain sodium alkoxides.<sup>[3][4]</sup> In this arrangement, the sodium and oxygen atoms form a quadratic net, which is characteristic of an anti-PbO type structure.<sup>[3]</sup> A significant feature of this crystal structure is the presence of disorder in the alkyl groups.<sup>[3]</sup>

Parameter	Value	Reference(s)
Crystal System	Tetragonal	[4]
Space Group	P4/nmm (No. 129)	[4]
Lattice Constant a	4.3994(9) Å	[4]
Lattice Constant c	12.166(21) Å	[4]

## Spectroscopic Characterization

Vibrational spectroscopy, including Infrared (IR) and Raman techniques, is a powerful tool for confirming the molecular structure. The deprotonation of propanol to form the propanolate anion is confirmed by the disappearance of the broad O-H stretching vibration (typically 3200-3500  $\text{cm}^{-1}$ ) in the IR spectrum.[1] The key vibrational modes for sodium n-propanolate are summarized below.

Vibrational Mode	Approximate Wavenumber ( $\text{cm}^{-1}$ )	Reference(s)
C–H Stretching	~3000	[4]
C–H Bending	~1450	[4]
C–O Stretching	~1050	[4]

## Sodium Isopropoxide (Sodium propan-2-olate)

Sodium isopropoxide is the sodium salt of 2-propanol. As a secondary alkoxide, it offers a balance between basicity and nucleophilicity and is less sterically hindered than tertiary alkoxides like sodium tert-butoxide.[5]

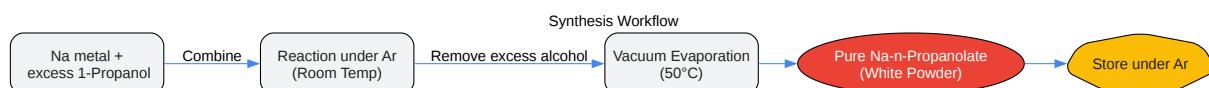
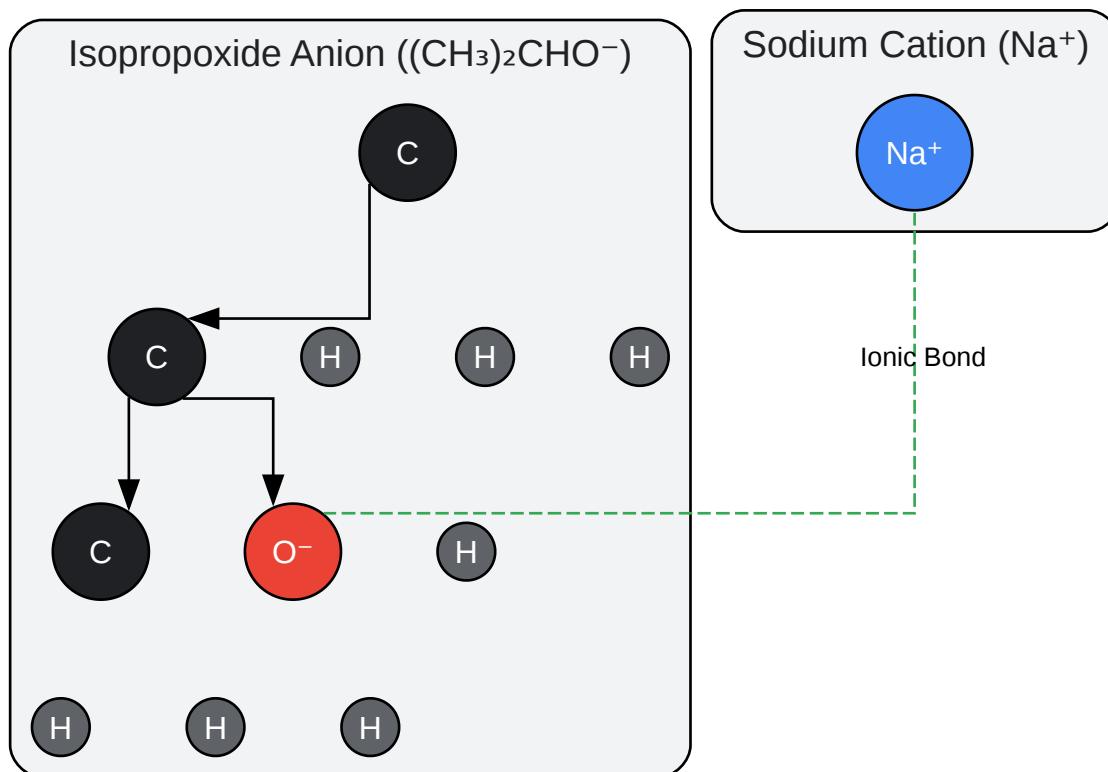
## General Properties

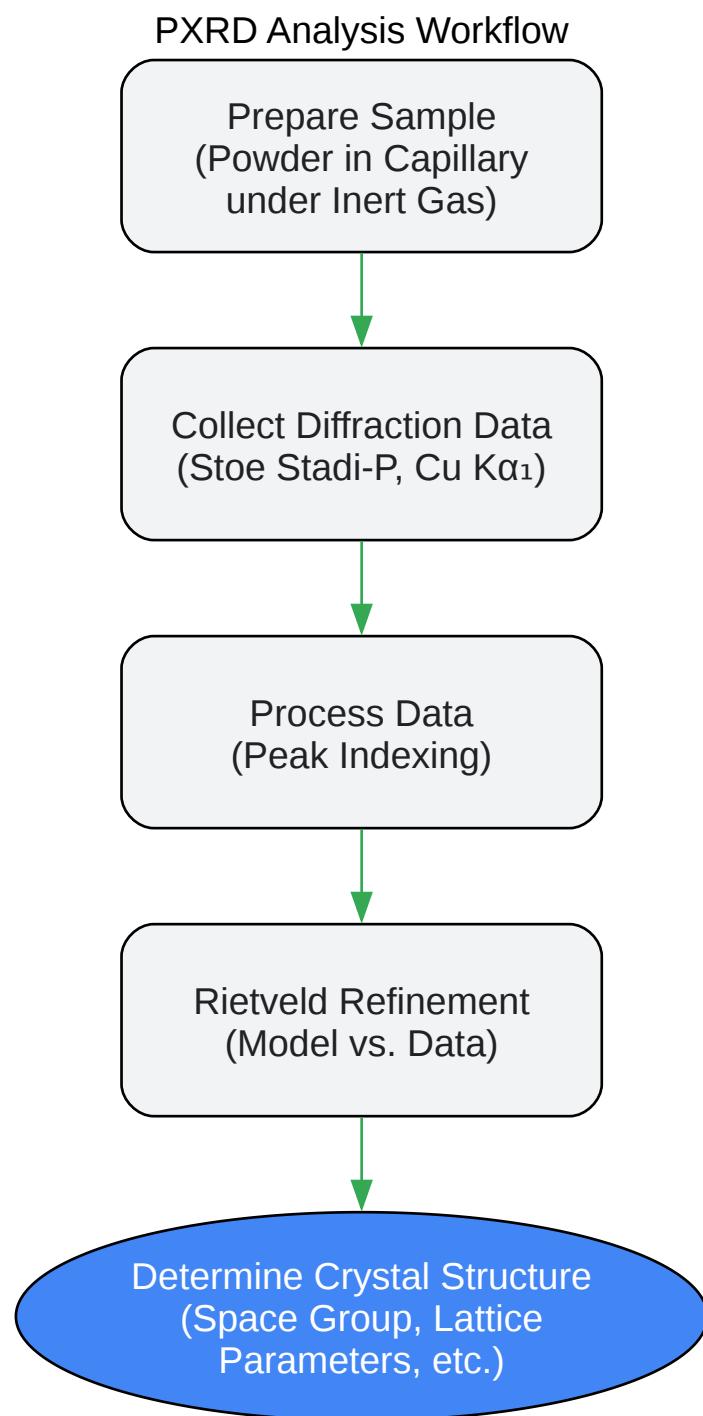
Property	Value	Reference(s)
IUPAC Name	disodium bis(propan-2-olate)	<a href="#">[6]</a>
Synonyms	Sodium isopropoxide, Isopropoxysodium	<a href="#">[5]</a>
CAS Number	683-60-3	<a href="#">[5]</a>
Molecular Formula	C <sub>3</sub> H <sub>7</sub> NaO	<a href="#">[5]</a>
Molecular Weight	82.08 g/mol	<a href="#">[5]</a>
Appearance	White to off-white solid	<a href="#">[5]</a>

## Molecular and Electronic Structure

Similar to its isomer, sodium isopropoxide is an ionic compound. It consists of a sodium cation (Na<sup>+</sup>) and an isopropoxide anion ((CH<sub>3</sub>)<sub>2</sub>CHO<sup>-</sup>), where the branched alkyl structure offers different steric properties compared to the linear n-propanolate.

## Molecular Structure of Sodium Isopropoxide





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## References

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